

Application Notes and Protocols for JB-95 in In Vitro Antimicrobial Assays

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Compound of Interest

Compound Name: JB-95

Cat. No.: B12376304

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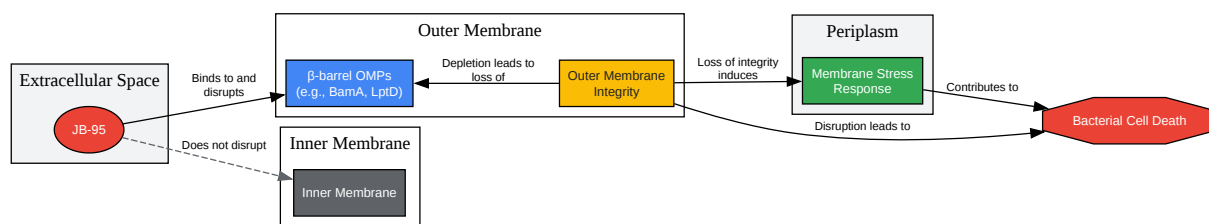
These application notes provide a comprehensive overview and detailed protocols for assessing the in vitro antimicrobial activity of **JB-95**, a novel β -hairpin macrocyclic peptide. **JB-95** demonstrates potent and selective activity against Gram-negative bacteria by targeting and disrupting the outer membrane.

Introduction to JB-95

JB-95 is a peptidomimetic antibiotic with a unique mechanism of action. It selectively targets the outer membrane (OM) of Gram-negative bacteria, such as *Escherichia coli*.^[1] Unlike many conventional antibiotics that inhibit intracellular processes, **JB-95** disrupts the integrity of the OM by interacting with key β -barrel outer membrane proteins (OMPs), including the BamA component of the β -barrel assembly machinery (BAM) complex and LptD.^{[1][2]} This interaction leads to a rapid depletion of OMPs and subsequent lethal disruption of the outer membrane, without causing generalized cell lysis.^[1] This targeted approach makes **JB-95** a promising candidate for the development of new antibiotics to combat multidrug-resistant Gram-negative infections.

Mechanism of Action Signaling Pathway

The proposed mechanism of **JB-95** involves the direct targeting of the outer membrane protein assembly and integrity.



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Caption: Proposed mechanism of action of **JB-95**.

Quantitative Antimicrobial Activity

The antimicrobial efficacy of **JB-95** is quantified by determining its Minimum Inhibitory Concentration (MIC), the lowest concentration that inhibits visible bacterial growth.

Microorganism	Strain	MIC ($\mu\text{g/mL}$)	Reference
Escherichia coli	K-12	0.41	[3]
Staphylococcus aureus	-	>100	[3]

Note: The available data for **JB-95** is limited. The table will be updated as more information becomes available. The provided MIC for a similar macrocyclic peptide, CirB, against E. coli is shown for context.

Experimental Protocols

Standardized protocols from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) should be followed for antimicrobial susceptibility testing.[4][5][6][7]

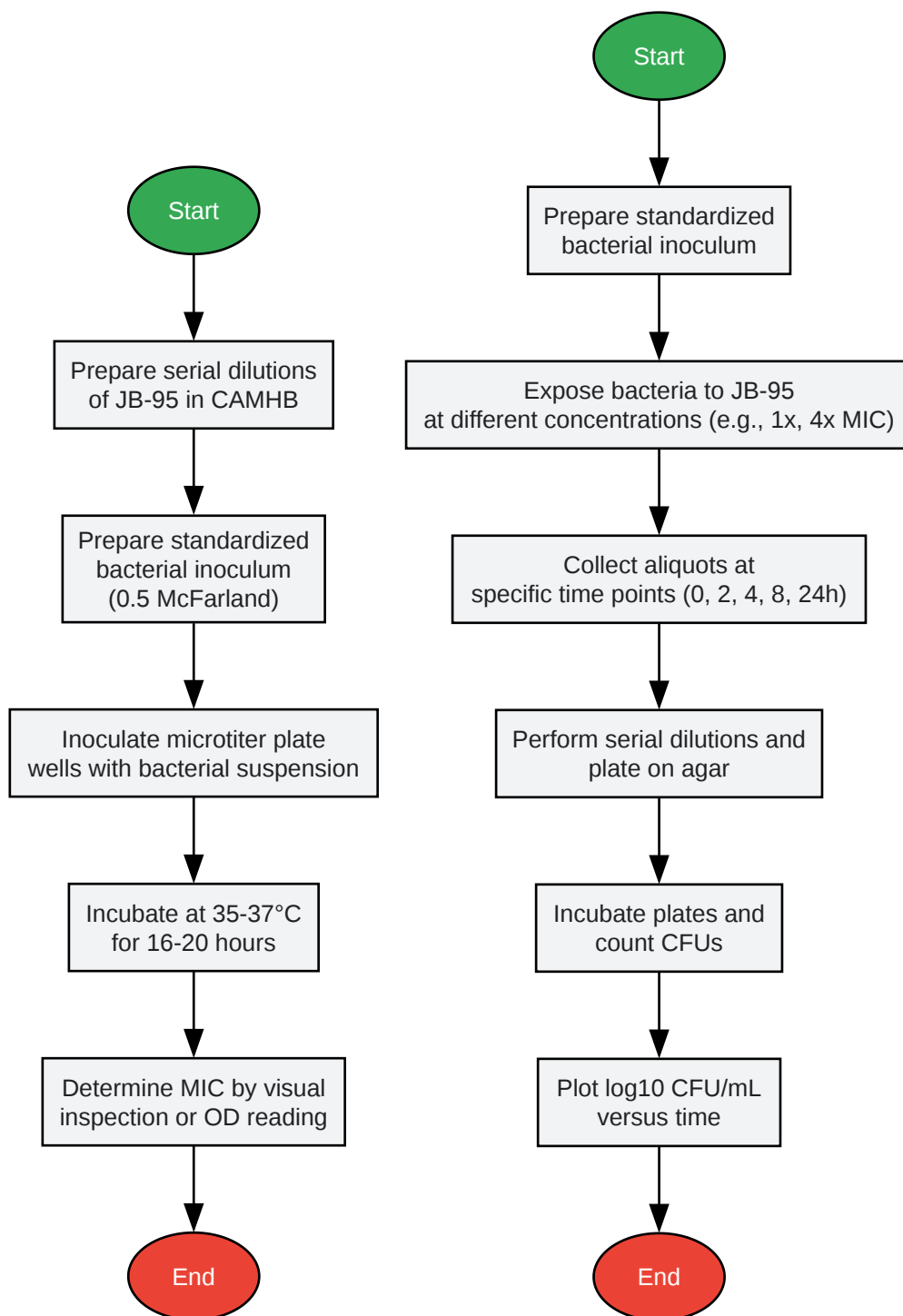
Broth Microdilution Assay for MIC Determination

This method is used to determine the MIC of **JB-95** in a liquid growth medium.

Materials:

- **JB-95** stock solution (in an appropriate solvent, e.g., DMSO, followed by dilution in water)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial strains (e.g., E. coli ATCC 25922)
- Sterile 96-well microtiter plates
- Spectrophotometer or microplate reader

Workflow Diagram:



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